

Application Notes and Protocols: JNJ-10198409 Stock Solution Preparation and Storage

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and storage of stock solutions of **JNJ-10198409**, a potent inhibitor of the Platelet-Derived Growth Factor Receptor (PDGFR) tyrosine kinase. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Compound Information

Property	Value
Chemical Name	N-(3-Fluorophenyl)-1,4-dihydro-6,7-dimethoxyindeno[1,2-c]pyrazol-3-amine
Molecular Formula	C18H16FN3O2
Molecular Weight	325.34 g/mol [1][2][3]
CAS Number	627518-40-5[1][2][3]

Solubility Data

JNJ-10198409 is soluble in organic solvents but insoluble in water.[2] The choice of solvent is critical for preparing a stable stock solution. The following table summarizes the reported solubility data. It is highly recommended to use fresh, anhydrous solvents, as moisture can reduce the solubility of the compound, particularly in DMSO.[2]



Solvent	Reported Solubility Notes		
DMSO	20 mM[1]	Some sources report higher concentrations (e.g., 65 mg/mL or ~199.8 mM[2], 83.33 mg/mL or ~256.1 mM[4]) and may require ultrasonication to fully dissolve.[4] It is noted that hygroscopic DMSO can significantly impact solubility, so using a fresh, unopened container is recommended.[5]	
Ethanol	100 mM[1]	Another source reports a solubility of 33 mg/mL.[2]	
Water	Insoluble[2]	Not a suitable solvent for stock solution preparation.	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JNJ-10198409** in DMSO.

Materials:

- JNJ-10198409 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator



Procedure:

- Equilibrate Reagents: Allow the JNJ-10198409 powder and DMSO to reach room temperature before opening to prevent condensation.
- Weigh the Compound: Accurately weigh the desired amount of JNJ-10198409 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.25 mg of JNJ-10198409 (Molecular Weight = 325.34 g/mol).
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.
 [4] Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[2]
- Label and Store: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at the recommended temperature (see Section 4).

Storage and Stability

Proper storage is critical to maintain the integrity of **JNJ-10198409**. The solid powder and stock solutions have different storage requirements.



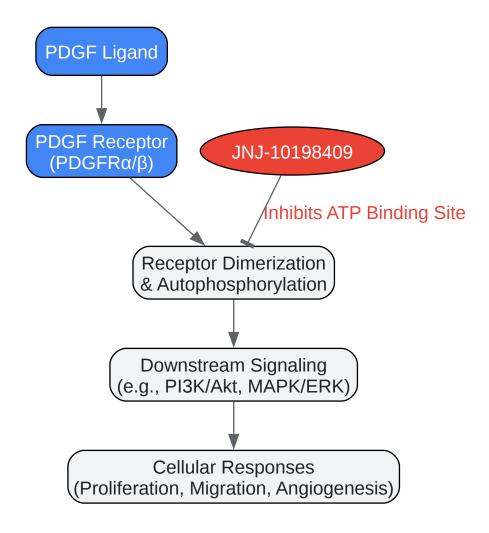
Form	Storage Temperature	Stability	Special Precautions
Solid Powder	-20°C[1][3][6]	Up to 3 years[2][4]	Keep away from direct sunlight.[3]
Stock Solution in Solvent	-80°C	Up to 1 year[2] or 6 months[4]	Recommended for long-term storage. Aliquoting is crucial to avoid freeze-thaw cycles.[2][5]
-20°C	Up to 1 month[2][4][5]	Suitable for short-term storage.	

Note: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[5]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the primary signaling pathway inhibited by **JNJ-10198409** and the experimental workflow for stock solution preparation.

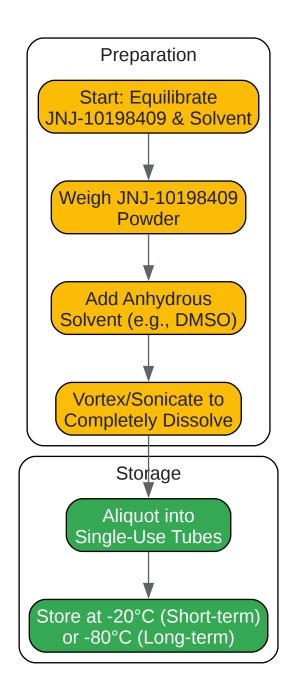




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Caption: PDGFR Signaling Pathway Inhibition by JNJ-10198409.





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